

Essential Safety and Handling Guide for Calderasib (MK-1084)

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Compound of Interest

Compound Name: *Calderasib*
CAS No.: *2641216-67-1*
Cat. No.: *B15610321*

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **Calderasib** (MK-1084), a selective KRAS G12C inhibitor. The following procedural guidance is designed to ensure the safe handling, use, and disposal of this potent compound in a laboratory setting.

Hazard Identification and General Precautions

While a specific Safety Data Sheet (SDS) for **Calderasib** is not publicly available, it is classified as a potent, orally bioavailable KRAS G12C covalent inhibitor.^[1] As with other potent small molecule inhibitors, **Calderasib** should be handled with care to avoid exposure. The safety profile of **Calderasib** has been evaluated in clinical trials, and like many antineoplastic agents, it can cause adverse events.^{[2][3]} Therefore, appropriate personal protective equipment (PPE) and handling procedures are mandatory.

Personal Protective Equipment (PPE)

The following PPE is recommended for handling **Calderasib** in solid and solution forms. This guidance is based on general best practices for handling potent research compounds and

hazardous drugs.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Must be worn at all times when handling Calderasib.
Hand Protection	Nitrile Gloves	Double gloving is recommended, especially when handling stock solutions.
Body Protection	Laboratory Coat	An impervious or chemically resistant lab coat should be worn.
Respiratory Protection	N95 Respirator	Recommended when handling the compound as a powder outside of a certified chemical fume hood or biological safety cabinet.

Chemical and Physical Properties

A summary of the known quantitative data for **Calderasib** is provided below for easy reference.

Property	Value
Molecular Formula	$C_{32}H_{31}ClF_2N_6O_4$
Molecular Weight	637.08 g/mol [4]
CAS Number	2641216-67-1[4]
Appearance	Solid
Solubility	Soluble in DMSO (100 mg/mL) and Ethanol (25 mg/mL). Insoluble in water.[4]

Storage and Stability

Proper storage is crucial to maintain the integrity of **Calderasib**.

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	3 years[4]	Store in a dry, dark place.
Stock Solution	-80°C	1 year[4]	Aliquot to avoid repeated freeze-thaw cycles. Stored under nitrogen.[5]
Stock Solution	-20°C	1 month[4][5]	Aliquot to avoid repeated freeze-thaw cycles. Stored under nitrogen.[5]

Experimental Protocols: Preparation of Stock Solutions

This section provides a general methodology for the preparation of **Calderasib** stock solutions for in vitro experiments based on its known solubility.

Objective: To prepare a high-concentration stock solution of **Calderasib** in a suitable solvent.

Materials:

- **Calderasib** (MK-1084) solid powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, conical-bottom polypropylene tubes
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer

- Analytical balance

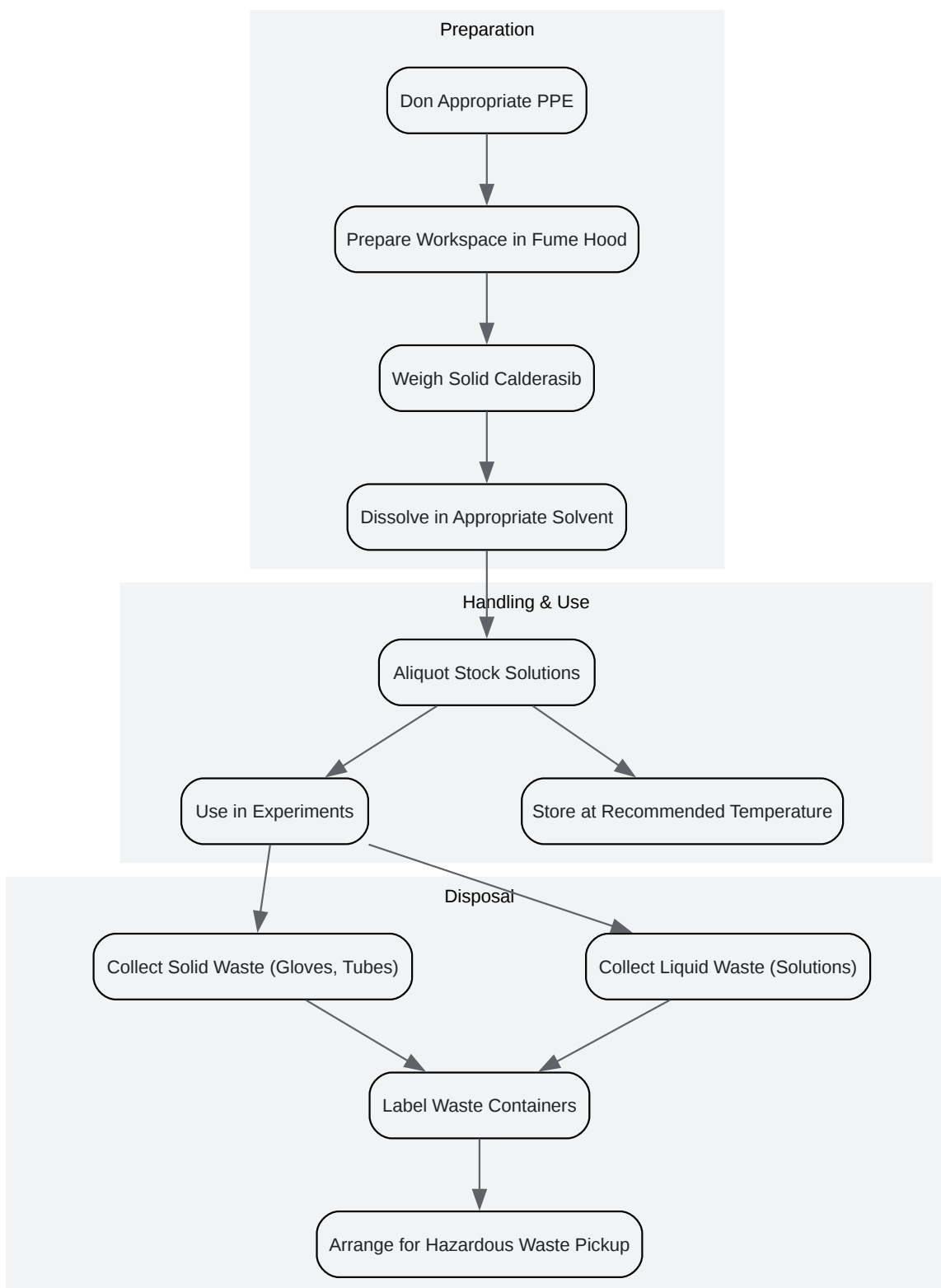
Procedure:

- Pre-handling:
 - Don all required PPE as outlined in the table above.
 - Perform all weighing and solution preparation steps within a certified chemical fume hood or a Class II Biosafety Cabinet.
- Weighing:
 - Tare a sterile conical-bottom tube on a calibrated analytical balance.
 - Carefully weigh the desired amount of **Calderasib** powder into the tube. Record the exact weight.
- Solubilization:
 - Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the tube containing the **Calderasib** powder to achieve the desired concentration (e.g., for a 10 mM stock solution).
 - Cap the tube tightly.
- Dissolution:
 - Vortex the solution until the **Calderasib** is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - Aliquot the stock solution into smaller volumes in sterile polypropylene tubes to minimize freeze-thaw cycles.

- Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage as specified in the storage table.

Safe Handling and Disposal Workflow

The following diagram illustrates the key steps for the safe handling and disposal of **Calderasib**.

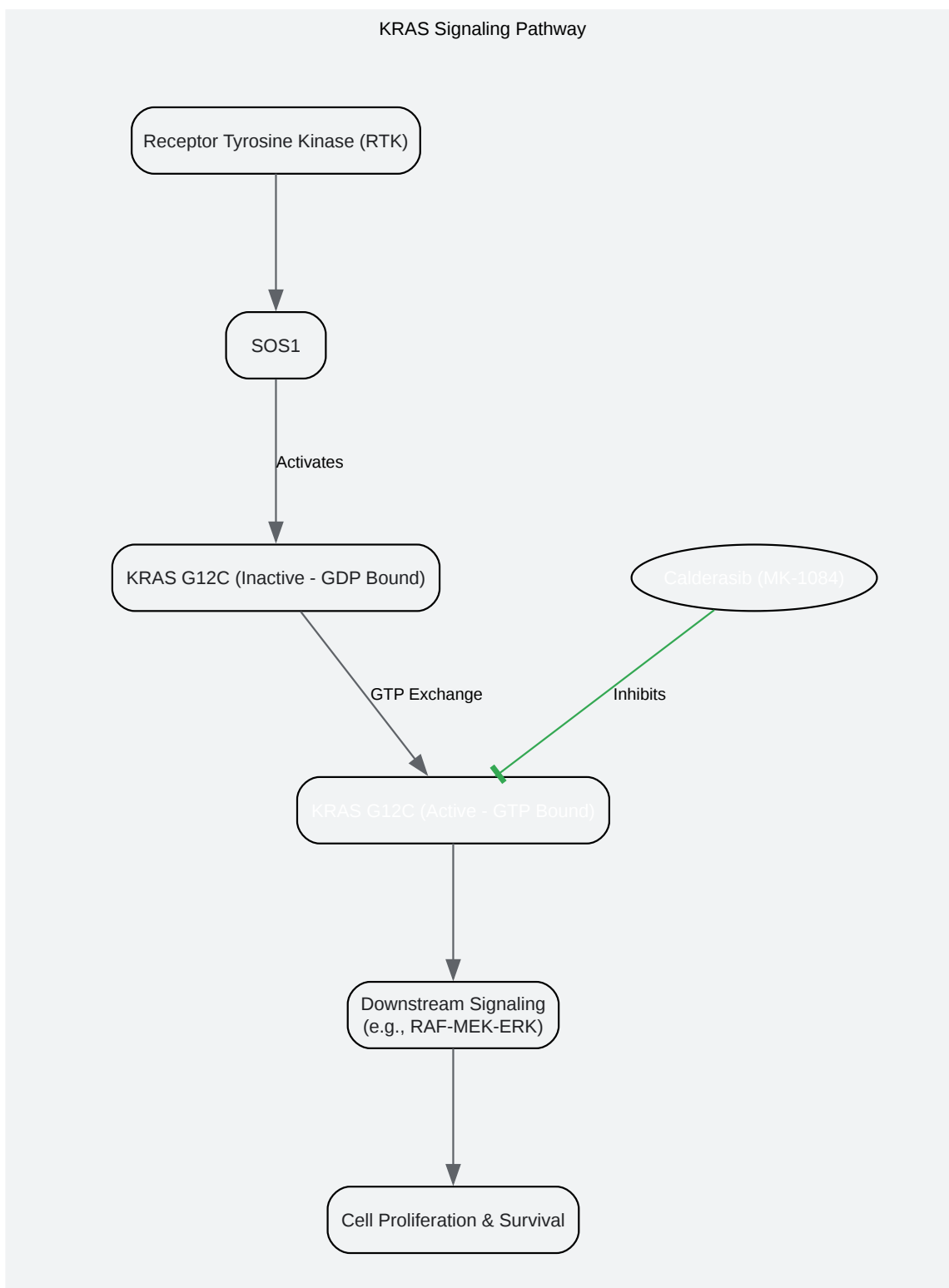


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Caption: Workflow for the safe handling and disposal of **Calderasib**.

Calderasib Mechanism of Action: KRAS G12C Inhibition

Calderasib is a selective inhibitor of the KRAS G12C mutant protein. The following diagram illustrates its role in the KRAS signaling pathway.



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Caption: **Calderasib** inhibits the active form of the KRAS G12C mutant protein.

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References

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